

# Synthesis of thermo-responsive polymers using N-substituted acrylamides

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *N*-(4-chlorobenzyl)acrylamide

CAS No.: 151946-55-3

Cat. No.: B3105071

[Get Quote](#)

## Sources

- [1. Preparation and Characterization of Thermo-responsive Poly\(N-Isopropylacrylamide\) for Cell Culture Applications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. worldscientific.com \[worldscientific.com\]](#)
- [4. worldscientific.com \[worldscientific.com\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. pubs.acs.org \[pubs.acs.org\]](#)
- [7. Molecular dynamics study of the LCST transition in aqueous poly\(N-n-propylacrylamide\) - Physical Chemistry Chemical Physics \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [8. Facile, controlled, room-temperature RAFT polymerization of N-isopropylacrylamide - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. bhu.ac.in \[bhu.ac.in\]](#)

- [10. Progress on intelligent hydrogels based on RAFT polymerization: Design strategy, fabrication and the applications for controlled drug delivery \[html.rhhz.net\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Synthesis of thermo-responsive polymers using N-substituted acrylamides]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3105071/docs#synthesis-of-thermo-responsive-polymers-using-n-substituted-acrylamides\]](https://www.benchchem.com/product/b3105071/docs#synthesis-of-thermo-responsive-polymers-using-n-substituted-acrylamides)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

